

An In-depth Technical Guide to the Physical Properties of Benzyloxyacetaldehyde Dimethyl Acetal

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Compound of Interest

Compound Name: *Benzyloxyacetaldehyde dimethyl acetal*

Cat. No.: *B147722*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **benzyloxyacetaldehyde dimethyl acetal**. The information is presented to support research, development, and quality control activities involving this compound.

Core Physical Properties

Benzyloxyacetaldehyde dimethyl acetal is a key intermediate in various organic syntheses. [1] A thorough understanding of its physical characteristics is essential for its effective use in laboratory and industrial settings.

Quantitative Data Summary

The following table summarizes the key physical properties of **benzyloxyacetaldehyde dimethyl acetal** compiled from various sources.

Physical Property	Value	Units
Molecular Weight	196.24[1][2][3], 196.25[4]	g/mol
Molecular Formula	C ₁₁ H ₁₆ O ₃ [1][2]	-
Boiling Point	80-82[1][5]	°C at 0.5 mmHg
Density	1.035[1][6]	g/cm ³
Refractive Index	1.4895[5]	-

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **benzyloxyacetaldehyde dimethyl acetal** are not readily available in the public domain, standard methodologies for determining the physical properties of liquids are applicable. The following sections detail generalized protocols that can be adapted for this compound.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7]

Method: Capillary Method[8][9]

- Sample Preparation: Place a small amount of **benzyloxyacetaldehyde dimethyl acetal** into a fusion tube.
- Capillary Insertion: Seal one end of a capillary tube and place it, open end down, into the fusion tube containing the sample.
- Apparatus Setup: Attach the fusion tube to a thermometer. Immerse the assembly in a heating bath (e.g., oil bath or a Thiele tube).[8]
- Heating: Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.[9]

- Observation: The boiling point is the temperature at which the rapid and continuous stream of bubbles ceases, and the liquid begins to enter the capillary tube upon cooling.[8][9]

Alternative Method: Simple Distillation[7][10]

For larger quantities, a simple distillation apparatus can be used. The boiling point is the constant temperature observed on the thermometer as the liquid is distilling.[10]

Determination of Density

Density is the mass of a substance per unit volume.[11]

Method: Volumetric Measurement[11][12][13][14]

- Mass Measurement: Weigh a clean and dry graduated cylinder or pycnometer (density bottle) on an analytical balance.[11][12]
- Volume Measurement: Add a known volume of **benzyloxyacetaldehyde dimethyl acetal** to the graduated cylinder or fill the pycnometer to its calibrated volume.[11][12]
- Final Mass Measurement: Reweigh the container with the liquid.[11][12]
- Calculation: The density is calculated by dividing the mass of the liquid (final mass - initial mass) by its volume.[12] It is crucial to record the temperature at which the measurement is taken, as density is temperature-dependent.[11]

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance.

Method: Refractometer

- Calibration: Calibrate the refractometer using a standard with a known refractive index.
- Sample Application: Place a few drops of **benzyloxyacetaldehyde dimethyl acetal** onto the prism of the refractometer.

- **Measurement:** Close the prism and allow the temperature to stabilize. Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered.
- **Reading:** Read the refractive index value from the scale.

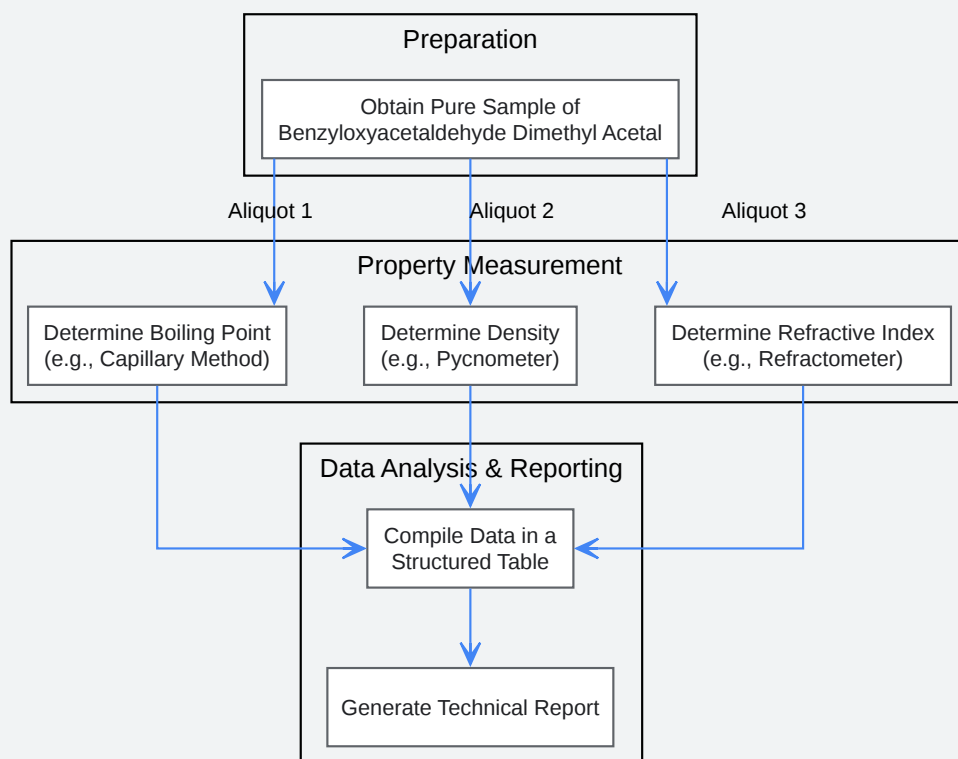
Alternative Method: Liquid Lens Method[15][16]

This method involves placing a drop of the liquid on a plane mirror and then placing a convex lens on top of the liquid drop. The focal lengths of the convex lens alone and the combination of the convex lens and the liquid lens are determined. The refractive index of the liquid can then be calculated using the lens maker's formula.[16]

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of **benzyloxyacetaldehyde dimethyl acetal**.

Workflow for Physical Property Determination of Benzyloxyacetaldehyde Dimethyl Acetal



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